

An In-depth Technical Guide to 7(R)-Hydroxyhexadecanoic Acid Methyl Ester

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Compound of Interest

Compound Name: *Methyl 7(R)-Hydroxyhexadecanoate*
Cat. No.: *B15624180*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

7(R)-Hydroxyhexadecanoic acid methyl ester is a chiral fatty acid methyl ester that belongs to the class of hydroxy fatty acids. While extensive research exists for more common fatty acids and their derivatives, specific data on the 7(R) isomer of hydroxyhexadecanoic acid methyl ester is limited in publicly available literature. This technical guide consolidates the known and predicted properties of this compound, alongside established experimental protocols for its synthesis, purification, and analysis. The information presented herein is intended to serve as a valuable resource for researchers and professionals in the fields of lipid chemistry, drug development, and a variety of biological sciences.

Physicochemical Properties

Precise experimental data for 7(R)-Hydroxyhexadecanoic acid methyl ester is not widely available. The following tables provide a summary of its basic identifiers and predicted physicochemical properties. For comparative purposes, experimental data for the related compound, 16-Hydroxyhexadecanoic acid, is also included.

Table 1: Compound Identification

Identifier	Value
Chemical Name	Methyl 7(R)-hydroxyhexadecanoate
Synonyms	7(R)-Hydroxyhexadecanoic acid methyl ester
CAS Number	1212082-49-9[1]
Molecular Formula	C17H34O3
Molecular Weight	286.45 g/mol
Canonical SMILES	CCCCCCCC--INVALID-LINK--CCCCC(=O)OC

Table 2: Predicted and Comparative Physicochemical Properties

Property	7(R)-Hydroxyhexadecanoic Acid Methyl Ester (Predicted)	16-Hydroxyhexadecanoic Acid (Experimental)
Melting Point	Not Available	94.0 - 98.0 °C[2]
Boiling Point	370.0 ± 25.0 °C	Not Available
Density	0.922 ± 0.06 g/cm ³	Not Available
pKa	15.20 ± 0.20	Not Available
Optical Rotation	Not Available	Not Applicable

Spectroscopic Data (Expected Characteristics)

Specific experimental spectra for 7(R)-Hydroxyhexadecanoic acid methyl ester are not readily found. However, based on the known spectral characteristics of fatty acid methyl esters and hydroxy fatty acids, the following features can be anticipated.

Table 3: Expected Spectroscopic Features

Technique	Expected Features
¹ H NMR	- ~3.67 ppm (s, 3H): Methyl ester (-OCH ₃) protons. - ~3.60 ppm (m, 1H): Proton on the carbon bearing the hydroxyl group (-CH(OH)-). - ~2.30 ppm (t, 2H): Methylene protons alpha to the ester carbonyl (-CH ₂ -COOCH ₃). - ~1.2-1.6 ppm (m): Methylene protons of the long alkyl chain. - ~0.88 ppm (t, 3H): Terminal methyl group protons.
¹³ C NMR	- ~174 ppm: Carbonyl carbon of the ester. - ~72 ppm: Carbon bearing the hydroxyl group. - ~51 ppm: Methyl carbon of the ester. - ~22-34 ppm: Methylene carbons of the alkyl chain. - ~14 ppm: Terminal methyl carbon.
Mass Spec (EI)	- Molecular Ion (M ⁺): m/z 286 (may be weak or absent). - Key Fragments: Loss of water (M-18), loss of methoxy group (M-31), McLafferty rearrangement ion (m/z 74), and fragments resulting from cleavage at the hydroxyl group.
Infrared (IR)	- ~3400 cm ⁻¹ (broad): O-H stretch from the hydroxyl group. - ~2850-2960 cm ⁻¹ : C-H stretching of the alkyl chain. - ~1740 cm ⁻¹ : C=O stretch of the ester. - ~1170 cm ⁻¹ : C-O stretch of the ester.

Biological Activity and Potential Signaling Pathways

While no specific biological activities or signaling pathways have been definitively elucidated for 7(R)-Hydroxyhexadecanoic acid methyl ester, research on related hydroxy fatty acids provides some insights into its potential roles.

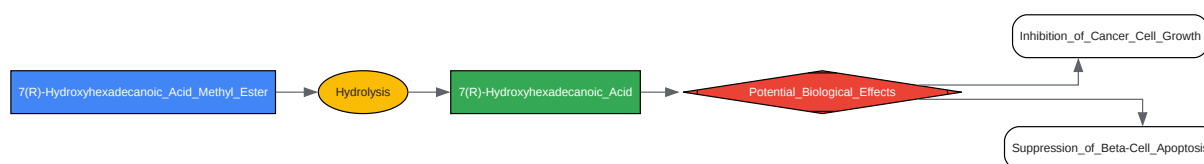
Saturated hydroxy fatty acids, including 7- and 9-hydroxystearic acids, have been shown to exhibit cell growth inhibitory activities against various human cancer cell lines.^[3] Furthermore, these compounds were found to suppress β -cell apoptosis induced by proinflammatory

cytokines, suggesting a potential role in mitigating autoimmune diseases like type 1 diabetes. [3] The (R)-enantiomer of 7-hydroxystearic acid displayed the highest potency in these activities.[3]

Although this research was conducted on the free fatty acid, it is plausible that the methyl ester could serve as a prodrug or exhibit similar bioactivities after in vivo hydrolysis.

Additionally, 3-hydroxypalmitic acid methyl ester has been identified as a novel autoregulator controlling virulence in the phytopathogenic bacterium *Ralstonia solanacearum*. [4] This finding suggests that hydroxy fatty acid methyl esters can act as signaling molecules in intercellular communication, at least in some biological systems.

Further research is required to determine the specific biological functions and signaling pathways associated with 7(R)-Hydroxyhexadecanoic acid methyl ester.



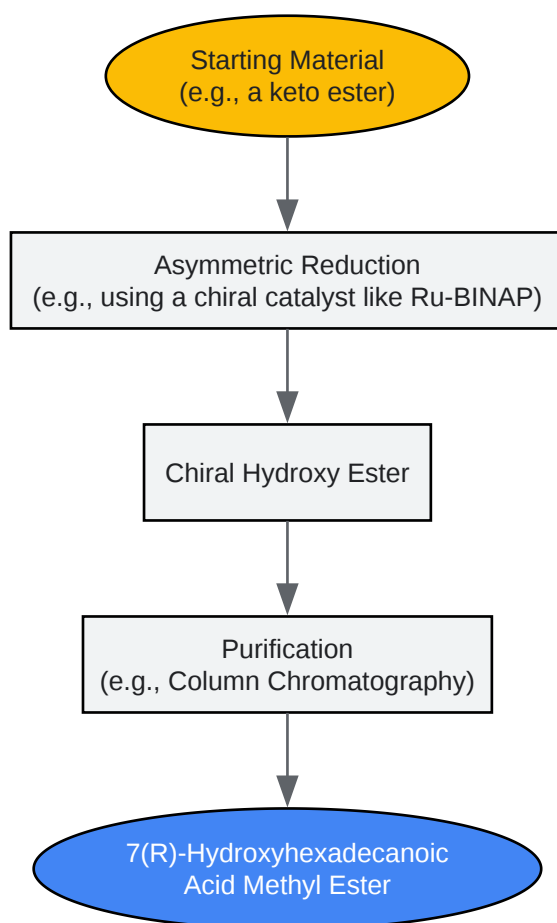
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Potential prodrug activation and biological effects.

Experimental Protocols

Enantioselective Synthesis

The enantioselective synthesis of 7(R)-Hydroxyhexadecanoic acid methyl ester can be achieved through various established methods in organic chemistry. One plausible approach involves the use of a chiral auxiliary or an asymmetric catalytic reaction. Below is a generalized workflow.



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Generalized synthesis workflow.

Methodology:

- **Asymmetric Reduction:** A suitable keto ester precursor, such as methyl 7-oxohexadecanoate, is subjected to asymmetric reduction. This can be accomplished using a chiral reducing agent or, more commonly, catalytic hydrogenation with a chiral catalyst (e.g., a Ruthenium-BINAP complex). The choice of catalyst and reaction conditions (temperature, pressure, solvent) is crucial for achieving high enantioselectivity.
- **Reaction Monitoring:** The progress of the reaction is monitored by thin-layer chromatography (TLC) or gas chromatography (GC) to determine the consumption of the starting material.
- **Work-up:** Upon completion, the reaction mixture is worked up by filtering off the catalyst and removing the solvent under reduced pressure. The crude product is then typically dissolved

in an organic solvent and washed with aqueous solutions to remove any water-soluble impurities.

- **Purification:** The crude product is purified by column chromatography on silica gel. A gradient of solvents, such as hexane and ethyl acetate, is used to elute the desired 7(R)-Hydroxyhexadecanoic acid methyl ester.
- **Characterization:** The purified product is characterized by spectroscopic methods (NMR, MS, IR) and its optical purity is determined by chiral HPLC.

Purification and Analysis

5.2.1. Purification by High-Performance Liquid Chromatography (HPLC)

For high-purity samples, particularly for biological assays, purification by HPLC is recommended.

Methodology:

- **Column:** A C18 reversed-phase column is suitable for the separation of fatty acid methyl esters.
- **Mobile Phase:** A gradient of acetonitrile and water is typically used.
- **Detection:** As the compound lacks a strong chromophore, a universal detector such as an evaporative light scattering detector (ELSD) or a mass spectrometer (MS) is required.
- **Fraction Collection:** Fractions corresponding to the peak of interest are collected, and the solvent is removed to yield the purified compound.

5.2.2. Chiral Separation and Analysis

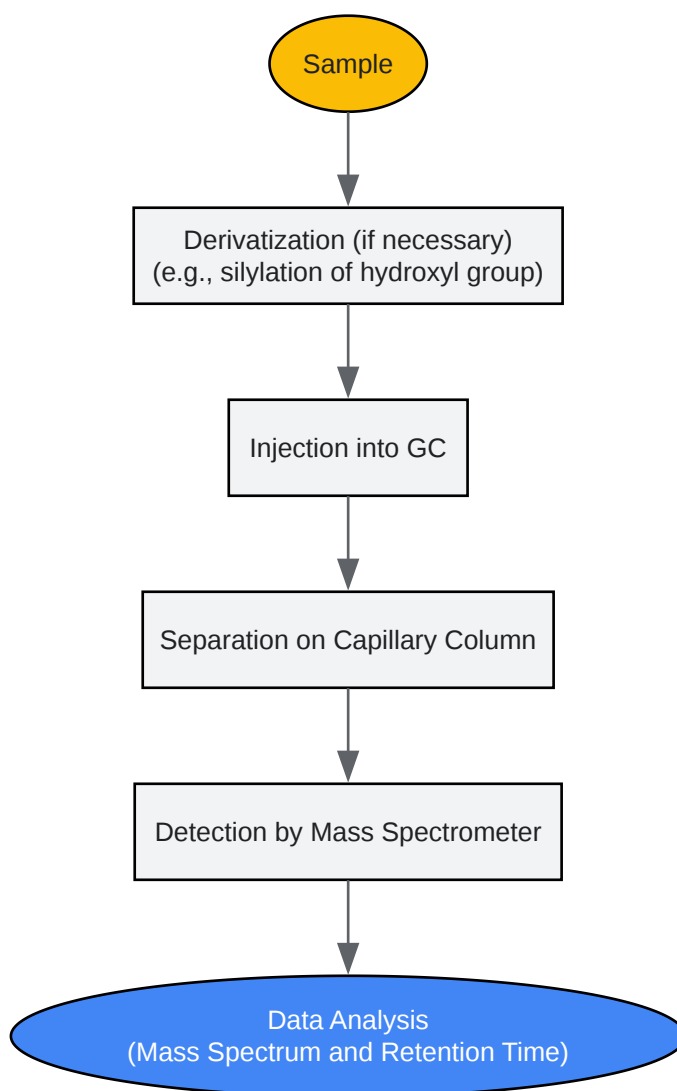
To confirm the enantiomeric purity of the synthesized 7(R)-Hydroxyhexadecanoic acid methyl ester, chiral chromatography is essential.

Methodology:

- Chiral Stationary Phase: A chiral column, such as one based on derivatized cellulose or amylose, is used.
- Mobile Phase: A non-polar mobile phase, typically a mixture of hexane and isopropanol, is employed.
- Detection: UV detection can be used if the molecule is derivatized with a UV-active tag, or a mass spectrometer can be used for direct detection.
- Analysis: The retention times of the (R) and (S) enantiomers are compared to determine the enantiomeric excess (ee) of the sample.

5.2.3. Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a standard technique for the analysis of fatty acid methyl esters.



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GC-MS analysis workflow.

Methodology:

- **Sample Preparation:** The sample is dissolved in a suitable volatile solvent, such as hexane or dichloromethane. For hydroxy fatty acid methyl esters, derivatization of the hydroxyl group (e.g., by silylation with BSTFA) may be necessary to improve volatility and peak shape.
- **GC Conditions:**
 - **Column:** A non-polar or medium-polarity capillary column (e.g., DB-5ms or HP-5ms).

- Carrier Gas: Helium at a constant flow rate.
- Temperature Program: A temperature gradient is used to elute the compounds, starting at a lower temperature and ramping up to a higher temperature.
- MS Conditions:
 - Ionization: Electron Impact (EI) at 70 eV.
 - Mass Range: A suitable mass range is scanned (e.g., m/z 50-500).
- Data Analysis: The retention time and the mass spectrum of the analyte are compared with those of a reference standard or with library data for identification.

Conclusion

7(R)-Hydroxyhexadecanoic acid methyl ester is a chiral molecule with potential for interesting biological activities, drawing from the known properties of related hydroxy fatty acids. While specific experimental data for this compound remains scarce, this guide provides a comprehensive overview of its predicted properties and detailed methodologies for its synthesis, purification, and analysis. It is our hope that this document will serve as a foundational resource for researchers, stimulating further investigation into the properties and potential applications of this and other chiral hydroxy fatty acids.

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